

Preparation of Apixaban-13C,d3 Stock and Working Solutions: An Application Note

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Compound of Interest

Compound Name: Apixaban-13C,d3

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This document provides a detailed protocol for the preparation of stock and working solutions of **Apixaban-13C,d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of Apixaban in various biological matrices. The following procedures are designed to ensure solution accuracy, stability, and suitability for use in analytical methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction

Apixaban is an orally bioavailable, selective, and direct inhibitor of Factor Xa, a critical enzyme in the blood coagulation cascade. For pharmacokinetic, pharmacodynamic, and toxicological studies, precise measurement of Apixaban concentrations is essential. **Apixaban-13C,d3** serves as an ideal internal standard for mass spectrometry-based quantification due to its similar chemical and physical properties to the unlabeled drug, with a distinct mass-to-charge ratio.^{[1][2][3]} Proper preparation of stock and working solutions of this internal standard is the first and a critical step in developing robust and reliable bioanalytical methods.

Quantitative Data Summary

The following tables summarize key quantitative information for the preparation of **Apixaban-13C,d3** solutions.

Table 1: Solubility of **Apixaban-13C,d3**

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	5 mg/mL	[1]
Dimethylformamide (DMF)	3 mg/mL	[1]
Methanol	Slightly Soluble	[1]
100% Methanol	Used for 1 mg/mL stock	[4]

Table 2: Storage and Stability of **Apixaban-13C,d3** Solutions

Storage Condition	Duration	Reference
-20°C (Solid)	≥ 4 years	[1]
+4°C (Solid)	Not specified	[5]
-80°C (Stock Solution)	6 months	[2]
-20°C (Stock Solution)	1 month	[2]
Room Temperature (Stock)	24 hours	[6]

Table 3: Example Concentrations for Stock and Working Solutions

Solution Type	Analyte	Concentration	Solvent/Diluent	Reference
Stock Solution	Apixaban-13C,d3	1 mg/mL	100% Methanol	[4]
Working Solution	Apixaban-13C,d3	1 µg/mL	Methanol	[4]
Calibration Standards	Apixaban	1.0 - 301.52 ng/mL	Plasma	[6]
Quality Control (QC)	Apixaban	1.0 - 246.31 ng/mL	Plasma	[6]

Experimental Protocols

Materials and Reagents

- **Apixaban-13C,d3** (solid, purity >95%)[5]
- Dimethyl Sulfoxide (DMSO), analytical grade
- Methanol, LC-MS grade
- Deionized water, 18.2 MΩ·cm
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Vortex mixer
- Sonicator
- Cryo-storage vials

Preparation of Apixaban-13C,d3 Stock Solution (1 mg/mL)

- **Equilibration:** Allow the vial containing solid **Apixaban-13C,d3** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh a suitable amount of **Apixaban-13C,d3** (e.g., 1 mg) using a calibrated analytical balance.
- **Dissolution:** Transfer the weighed solid to a Class A volumetric flask. Add a small amount of DMSO (e.g., ~50% of the final volume) to dissolve the solid completely. Gentle vortexing or sonication can be used to aid dissolution.
- **Dilution:** Once fully dissolved, bring the solution to the final volume with methanol. For example, for a 1 mg/mL solution, if 1 mg of solid was weighed, the final volume would be 1 mL.

- Homogenization: Cap the flask and invert it multiple times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into clearly labeled cryo-storage vials to minimize freeze-thaw cycles.[2] Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[2]

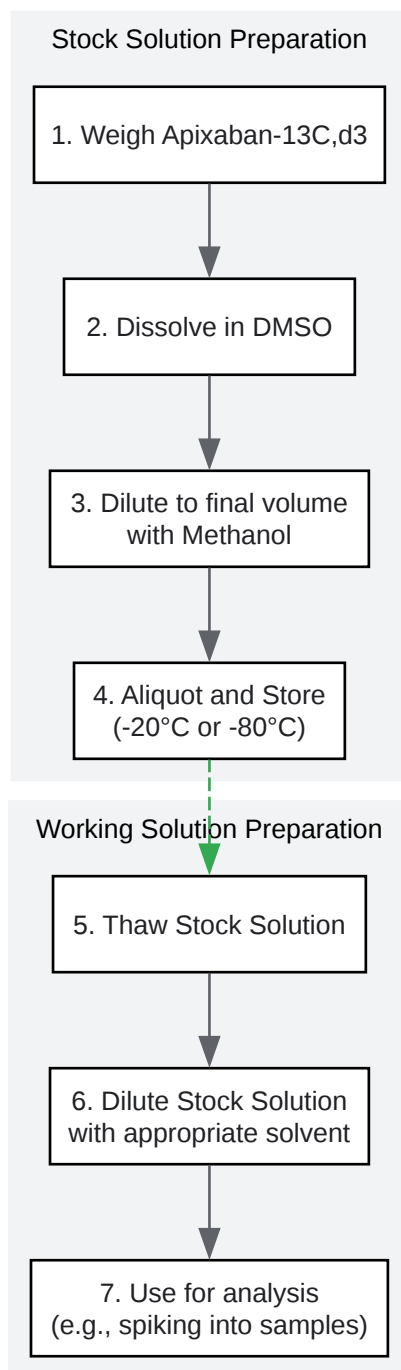
Preparation of Apixaban-13C,d3 Working Solutions

Working solutions are prepared by diluting the stock solution to a desired concentration. The final concentration will depend on the specific requirements of the analytical method.

- Thawing: Thaw a single aliquot of the stock solution at room temperature.
- Dilution Calculation: Calculate the volume of the stock solution required to prepare the desired concentration of the working solution. For example, to prepare 10 mL of a 1 µg/mL working solution from a 1 mg/mL stock solution:
 - $(1 \text{ mg/mL}) * V1 = (1 \text{ µg/mL}) * (10 \text{ mL})$
 - $(1000 \text{ µg/mL}) * V1 = 10 \text{ µg}$
 - $V1 = 0.01 \text{ mL or } 10 \text{ µL}$
- Preparation: Using a calibrated pipette, transfer the calculated volume of the stock solution into a Class A volumetric flask.
- Dilution: Add the appropriate diluent (typically methanol or a mobile phase component) to the flask to reach the final desired volume.
- Homogenization: Cap the flask and mix thoroughly by inverting.
- Storage: Working solutions should be prepared fresh daily. If storage is necessary, it should be at 2-8°C for a limited period, and stability should be verified.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of **Apixaban-13C,d3** stock and working solutions.



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Caption: Workflow for **Apixaban-13C,d3** Solution Preparation.

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